

Essential Safety and Operational Guide for Handling Thalidomide-o-PEG2-acid

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Compound of Interest

Compound Name: *Thalidomide-o-PEG2-acid*

Cat. No.: *B15289940*

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This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **Thalidomide-o-PEG2-acid**. The following procedures for handling, storage, and disposal are based on the known hazards of the parent compound, thalidomide, and are intended to ensure a safe laboratory environment.^{[1][2]}

Compound Identification and Properties

Property	Value	Source
Chemical Name	3-(2-(2-((2-(2,6-dioxopiperidin-3-yl)-1,3-dioxoisindolin-4-yl)oxy)ethoxy)ethoxy)propanoic acid	[3]
Synonyms	Thalidomide-O-PEG2-Acid, Thalidomide-O-PEG2-carboxylic acid	[3][4]
Molecular Formula	C20H22N2O9	[3][5]
Molecular Weight	434.40 g/mol	[3][5]
Physical State	Solid	[1][5]
Solubility	Soluble in DMSO and DMF	[4][5]
Storage	Short term (days to weeks) at 0-4°C; Long term (months to years) at -20°C	[3][5]

Hazard Assessment

Thalidomide-o-PEG2-acid should be handled with extreme caution. The parent compound, thalidomide, is a known human teratogen and can cause severe birth defects.[1][6] It is also classified as toxic if swallowed and harmful in contact with skin.[7][8] Due to its use in Proteolysis Targeting Chimera (PROTAC) technology, it is designed to be biologically active.[4][9] All personnel must be thoroughly trained on the potential hazards and proper handling procedures before working with this compound.[10]

Operational Plan: Handling and Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is the primary defense against accidental exposure.[2] All handling of solid **Thalidomide-o-PEG2-acid** should be conducted within a certified chemical fume hood or a containment device like a glove box to minimize inhalation risk.[11][12]

Required Personal Protective Equipment:

- Eye Protection: Chemical safety goggles with side shields are mandatory at all times.[2]
- Hand Protection: Chemical-resistant gloves are required. Double-gloving is highly recommended to provide an extra layer of protection.[11] Consult the glove manufacturer's compatibility chart for the specific solvents being used.
- Body Protection: A lab coat is required to protect from spills. An impervious gown is recommended for larger quantities or when there is a significant risk of contamination.[2][11]
- Respiratory Protection: If there is a risk of generating dust or aerosols, a properly fitted respirator (e.g., N95 or higher) is necessary.[2] For operations with a higher potential for exposure, a powered air-purifying respirator (PAPR) may be required.[13][14]

Experimental Protocol: Spill Response

Immediate and appropriate action is critical in the event of a spill.

- Evacuate and Alert: Immediately alert personnel in the vicinity and evacuate the immediate area.[2]
- Ventilate: Ensure the area is well-ventilated. If the spill is in a fume hood, keep it running.[2]
- Don PPE: Before addressing the spill, ensure you are wearing the full, appropriate PPE as described above.[11]
- Containment:
 - Solid Spill: Carefully cover the spill with dampened absorbent material to avoid raising dust.[11]
 - Liquid Spill: Use an absorbent material to contain the spill and prevent it from spreading. [2]
- Clean-up: Carefully collect the absorbed material and any contaminated debris using non-sparking tools. Place all materials into a clearly labeled, sealed container for hazardous waste.[2]

- Decontamination: Clean the spill area with an appropriate solvent (e.g., ethanol or methanol), followed by a laboratory-grade detergent and water.^[11] All cleaning materials must be disposed of as hazardous waste.^[11]

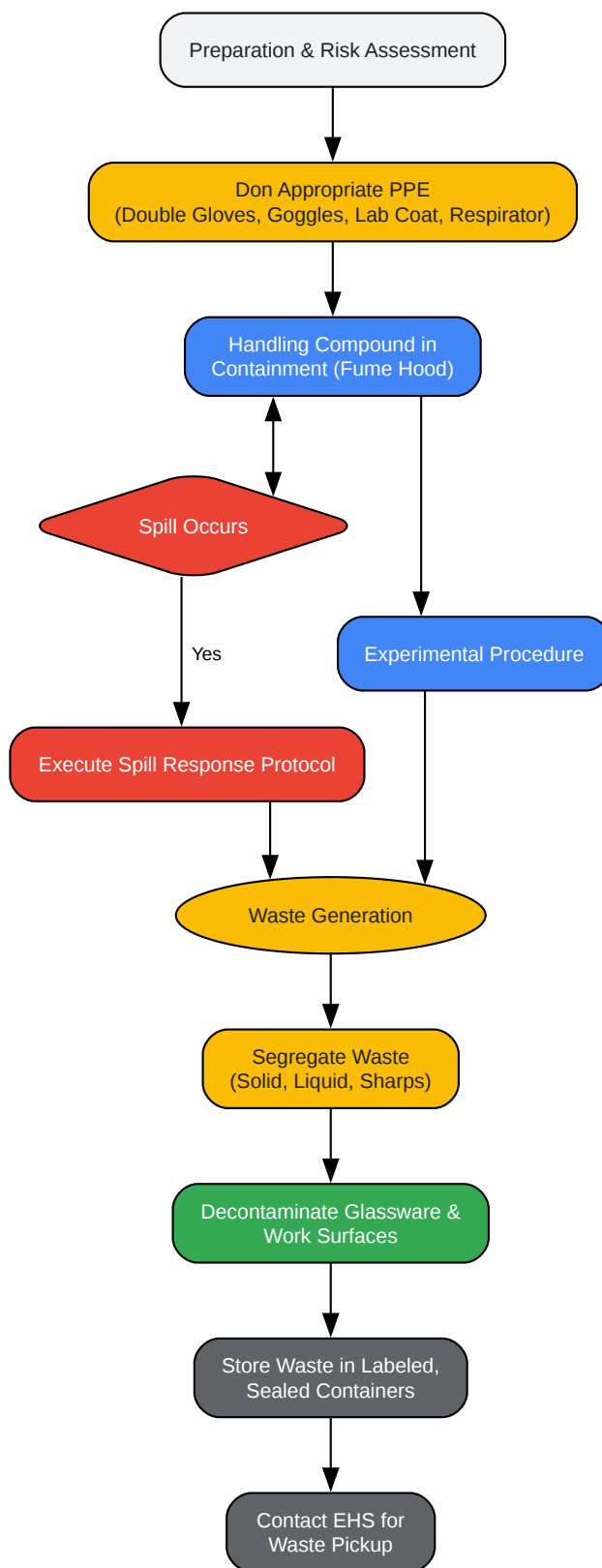
Disposal Plan

All waste contaminated with **Thalidomide-o-PEG2-acid** is considered hazardous and must be disposed of according to institutional and local regulations.^{[1][11]} Consultation with your institution's Environmental Health and Safety (EHS) department is mandatory before initiating any disposal procedures.^{[1][2]}

Waste Segregation and Collection:

- Solid Waste: All contaminated disposable labware (e.g., gloves, pipette tips, wipes) should be collected in a dedicated, clearly labeled hazardous waste container.^[1]
- Liquid Waste: Solutions containing **Thalidomide-o-PEG2-acid** must be collected in a separate, compatible, and clearly labeled hazardous liquid waste container. Do not mix with other solvent waste streams unless explicitly permitted by your EHS department.^[1]
- Contaminated Glassware: Non-disposable glassware should be decontaminated. A common procedure involves an initial rinse with a suitable solvent (e.g., ethanol, methanol) to remove the bulk of the compound, with the rinsate collected as hazardous waste.^[11] This is followed by scrubbing with a laboratory detergent and thorough rinsing with water.^[11]

Workflow for Handling and Disposal



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Caption: Workflow for the safe handling and disposal of **Thalidomide-o-PEG2-acid**.

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